

Cdk8-IN-14 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: Cdk8-IN-14

Cat. No.: B12385191

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Cdk8-IN-14 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the solubility and handling of **Cdk8-IN-14** in DMSO and cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Cdk8-IN-14**?

A1: The recommended solvent for dissolving **Cdk8-IN-14** is high-quality, anhydrous dimethyl sulfoxide (DMSO). It is crucial to use newly opened or properly stored anhydrous DMSO as it is hygroscopic and absorbed water can affect the solubility of the compound.

Q2: How should I prepare a stock solution of **Cdk8-IN-14** in DMSO?

A2: To prepare a stock solution, weigh the desired amount of **Cdk8-IN-14** powder and add the calculated volume of DMSO to achieve the target concentration. To aid dissolution, gentle warming and/or sonication can be used. For example, similar CDK8 inhibitors can be dissolved in DMSO at concentrations as high as 25 mg/mL to 100 mg/mL.^{[1][2]}

Q3: What is the solubility of **Cdk8-IN-14** in cell culture media?

A3: Direct solubility data for **Cdk8-IN-14** in cell culture media is not readily available. However, like most small molecule inhibitors prepared in DMSO, **Cdk8-IN-14** is expected to have very

low solubility in aqueous solutions like cell culture media. It is standard practice to first dissolve the compound in DMSO to create a high-concentration stock solution and then dilute this stock solution into the cell culture medium to achieve the desired final working concentration.

Q4: What is the maximum recommended final concentration of DMSO in cell culture?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%. Some cell lines may tolerate up to 1-2%, but it is crucial to perform a vehicle control experiment to determine the tolerance of your specific cell line.

Q5: How should I store the **Cdk8-IN-14** stock solution?

A5: Aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]} Ensure the vials are tightly sealed to prevent moisture absorption.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound does not fully dissolve in DMSO.	1. DMSO has absorbed water. 2. Concentration is too high. 3. Insufficient mixing.	1. Use fresh, anhydrous DMSO. 2. Try a lower concentration. 3. Gently warm the solution (e.g., in a 37°C water bath) and/or use a sonicator to aid dissolution. ^[1] ^[2]
Precipitate forms when diluting the DMSO stock in cell culture media.	1. The final concentration in the media is above the aqueous solubility limit. 2. The DMSO stock was added too quickly.	1. Lower the final working concentration. 2. Add the DMSO stock dropwise to the media while vortexing or swirling gently to ensure rapid mixing. Pre-warming the media to 37°C may also help.
Observed cytotoxicity in the vehicle control group.	1. The final DMSO concentration is too high for the cell line. 2. The DMSO is of poor quality or contaminated.	1. Reduce the final DMSO concentration. Perform a dose-response curve for DMSO alone to determine the maximum tolerated concentration. 2. Use a high-purity, sterile-filtered DMSO suitable for cell culture.
Inconsistent experimental results.	1. Instability of the compound in the working solution. 2. Repeated freeze-thaw cycles of the stock solution.	1. Prepare fresh working solutions from the frozen stock for each experiment. 2. Ensure the stock solution is properly aliquoted and stored to avoid degradation.

Data Presentation

Table 1: Solubility of Related CDK8 Inhibitors in DMSO

Compound	Molecular Weight	Solubility in DMSO	Notes
CDK8-IN-4	330.38 g/mol	100 mg/mL (302.68 mM)	Ultrasonic assistance may be needed. [1]
CDK8 ligand 1	397.47 g/mol	25 mg/mL (62.90 mM)	Ultrasonic assistance may be needed. [2]
SEL120-34A	414.14 g/mol	4.14 mg/mL (10 mM)	Sonication is recommended. [3]
CDK8/19i	253.3 g/mol	25.33 mg/mL (100 mM)	-

Note: This table provides solubility data for structurally related compounds to give an indication of the expected solubility of **Cdk8-IN-14**. Actual solubility should be determined empirically.

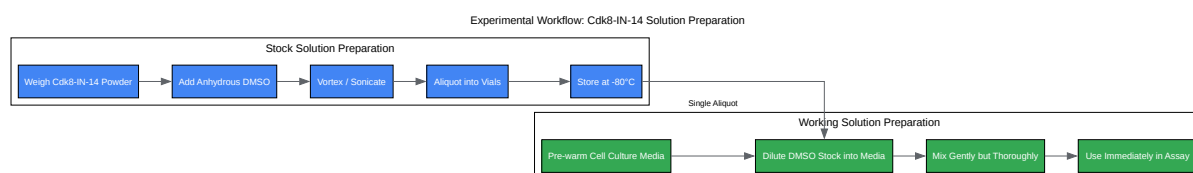
Experimental Protocols

Protocol for Preparation of Cdk8-IN-14 Stock and Working Solutions

- Materials:
 - **Cdk8-IN-14** powder
 - Anhydrous, sterile-filtered DMSO
 - Sterile microcentrifuge tubes or cryovials
 - Calibrated balance
 - Vortex mixer
 - Sonicator (optional)
 - Water bath (optional)

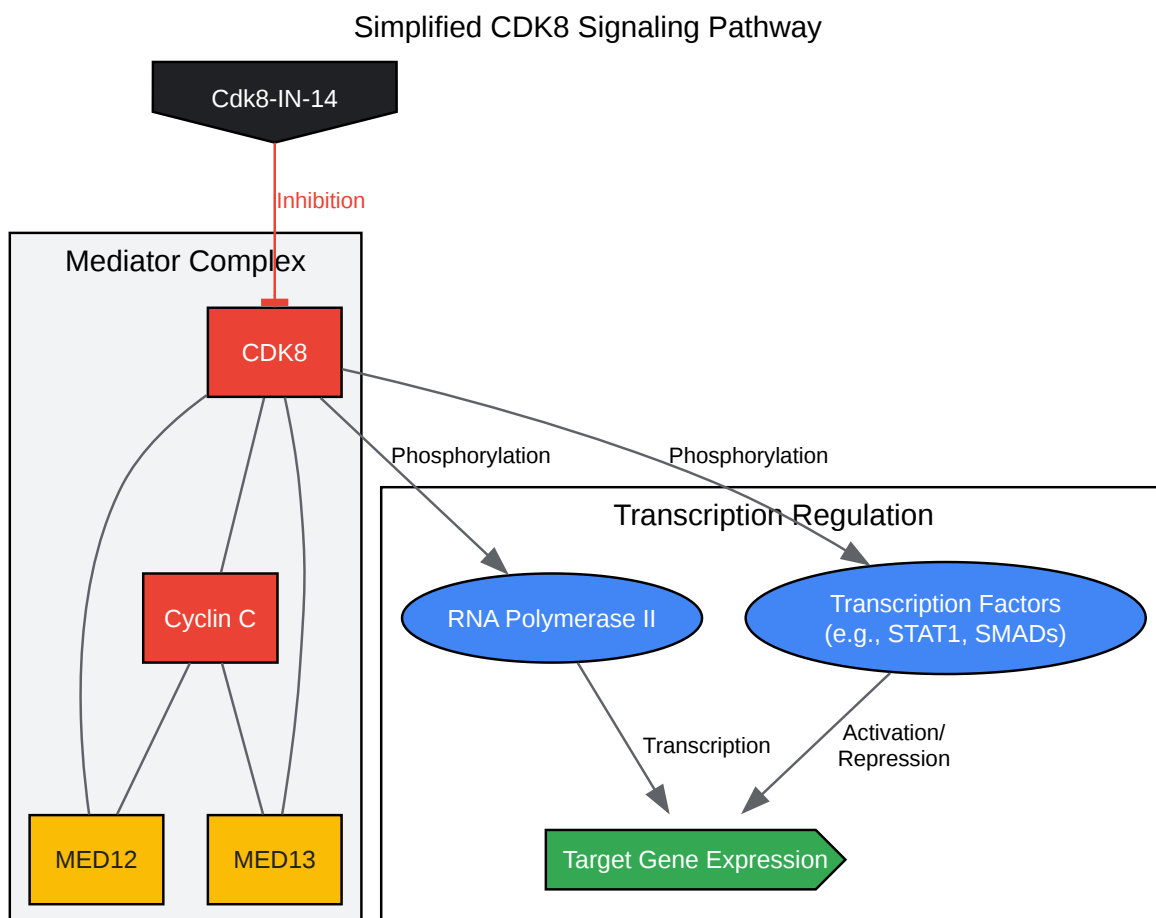
- Preparation of 10 mM DMSO Stock Solution: a. Aseptically weigh out a precise amount of **Cdk8-IN-14** powder. b. Calculate the volume of DMSO required to achieve a 10 mM concentration. ($\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times 0.010 \text{ mol/L})$). c. In a sterile tube, add the calculated volume of DMSO to the **Cdk8-IN-14** powder. d. Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube in a 37°C water bath or sonicate for short intervals until the solution is clear. e. Aliquot the stock solution into single-use, sterile vials.
- Preparation of Working Solution in Cell Culture Media: a. Pre-warm the desired volume of cell culture medium to 37°C. b. To prepare a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution. For example, add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium. c. Add the DMSO stock solution dropwise to the medium while gently vortexing or swirling to ensure immediate and thorough mixing. This minimizes the risk of precipitation. d. Use the freshly prepared working solution immediately for your cell-based assays.

Visualizations



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Caption: Workflow for preparing **Cdk8-IN-14** stock and working solutions.



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Caption: CDK8's role in the Mediator complex and transcriptional regulation.

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